

# Phimm chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phimm*

Cat. No.: *B11966548*

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## An In-Depth Technical Guide on N-Phenyl-2-pyridylmethanimine

Disclaimer: The term "**Phimm**" is not a standard chemical identifier. This guide assumes the user is referring to N-Phenyl-2-pyridylmethanimine, a Schiff base derived from the condensation of 2-aminopyridine and benzaldehyde. Due to the limited availability of specific experimental data for this exact compound, this guide supplements the available information with data on closely related aromatic Schiff bases containing phenyl and pyridyl moieties to provide a comprehensive overview of its likely characteristics and potential applications.

## Chemical Structure and Properties

N-Phenyl-2-pyridylmethanimine is an aromatic Schiff base, characterized by an imine ( $-C=N-$ ) group connecting a phenyl and a pyridyl ring system. This structure imparts a range of physicochemical properties that are of interest in coordination chemistry and drug design.

Table 1: Chemical and Physical Properties of N-Phenyl-2-pyridylmethanimine and Related Aromatic Schiff Bases

Property	Value	Notes
IUPAC Name	N-phenyl-1-(pyridin-2-yl)methanimine	-
Synonyms	2-(Phenyliminomethyl)pyridine; 2-Picolylidene aniline	-
Molecular Formula	C <sub>12</sub> H <sub>10</sub> N <sub>2</sub>	-
Molecular Weight	182.22 g/mol	-
Appearance	Typically yellow crystalline solids	General property of aromatic Schiff bases.
Melting Point	Data not available for this specific compound.	Aromatic Schiff bases generally have defined melting points.
Boiling Point	Data not available for this specific compound.	-
Solubility	Soluble in common organic solvents like ethanol, methanol, DMSO, DMF, and acetone.[1]	Slightly soluble in water.
Thermal Stability	Generally good thermal stability.	Decomposition temperatures for related compounds are often above 200°C.[2]

## Synthesis and Experimental Protocols

The primary method for synthesizing N-Phenyl-2-pyridylmethanimine is through the condensation reaction of a primary amine (aniline) and an aldehyde (2-pyridinecarboxaldehyde). This is a general and widely used method for Schiff base formation.

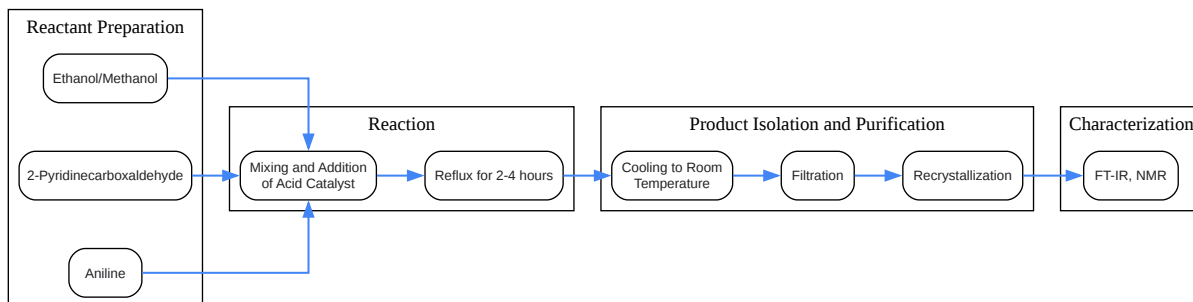
### Synthesis of N-Phenyl-2-pyridylmethanimine

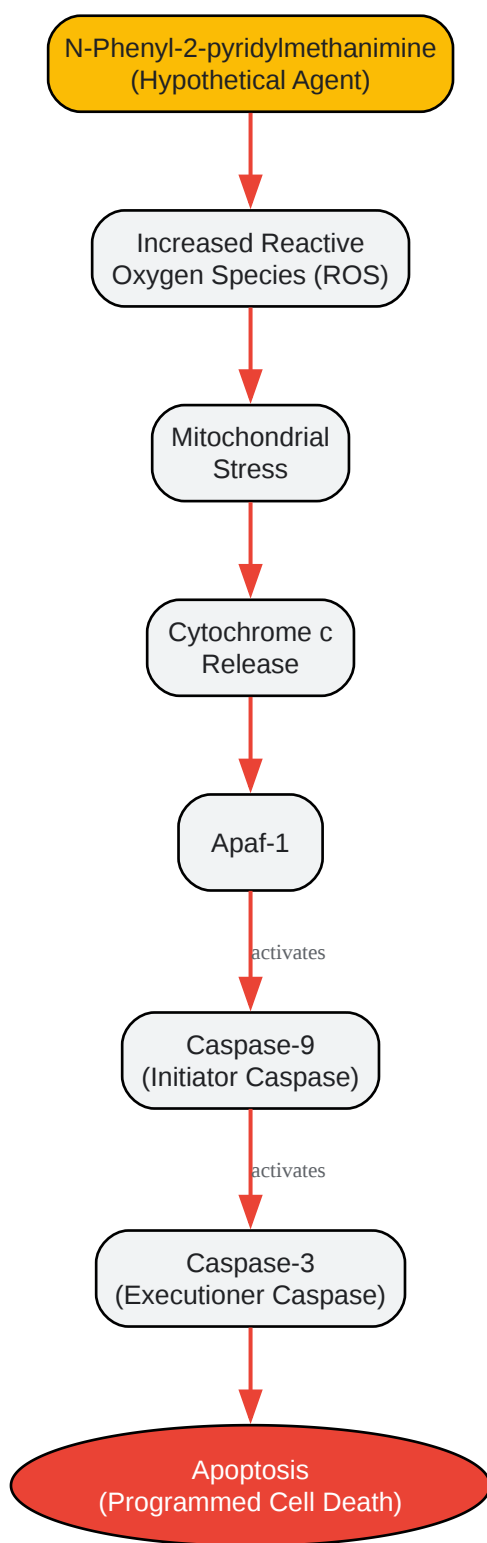
Principle: The synthesis involves a nucleophilic addition of the primary amine to the carbonyl group of the aldehyde, followed by the elimination of a water molecule to form the imine. The

reaction is often catalyzed by a small amount of acid or base and may require heating.

#### Experimental Protocol:

- **Reactant Preparation:** Dissolve equimolar amounts of 2-pyridinecarboxaldehyde and aniline in a suitable solvent, such as ethanol or methanol, in a round-bottom flask.
- **Reaction Conditions:** Add a catalytic amount of a weak acid (e.g., a few drops of glacial acetic acid) to the mixture. The reaction mixture is then typically refluxed for a period of 2-4 hours.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Isolation of Product:** After the reaction is complete, the mixture is cooled to room temperature. The resulting precipitate, the Schiff base, is then collected by filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to obtain the pure N-Phenyl-2-pyridylmethanimine.
- **Characterization:** The structure of the synthesized compound can be confirmed using spectroscopic methods such as FT-IR,  $^1\text{H}$  NMR, and  $^{13}\text{C}$  NMR. The presence of the characteristic imine ( $\text{C}=\text{N}$ ) stretch in the IR spectrum (typically around  $1640\text{ cm}^{-1}$ ) is a key indicator of successful synthesis.[\[1\]](#)





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## References

- 1. Synthesis, Characterization and Biological Activities of Binuclear Metal Complexes of 2-Benzoylpyridine and Phenyl(Pyridin-2-yl) Methanediol Derived from 1-Phenyl-1-(Pyridin-2-yl)-N-(Pyrimidin-2-yl) Methanimine Dihydrate Schiff Base [scirp.org]
- 2. researchgate.net [researchgate.net]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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Email: [info@benchchem.com](mailto:info@benchchem.com)

